

# Pentyl Benzoate: A Comprehensive Material Safety Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Pentyl benzoate*

Cat. No.: *B1580521*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **pentyl benzoate**, tailored for its use in a laboratory setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties, hazards, and the necessary precautions for its handling.

## Chemical Identification and Physical Properties

**Pentyl benzoate**, also known as amyl benzoate, is the ester formed from the condensation of benzoic acid and pentanol.[1] It is a colorless liquid with a floral, fruity, balsamic odor.[1][2]

Table 1: Physical and Chemical Properties of **Pentyl Benzoate**

Property	Value	Source(s)
CAS Number	2049-96-9	[2][3][4][5][6]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	[1][2][3][6]
Molecular Weight	192.25 g/mol	[6]
Appearance	Clear, colorless liquid	[3][7]
Boiling Point	260 °C (500 °F; 533 K)	[7]
Flash Point	113.2 °C (235.8 °F)	[3]
Density	0.994 g/cm <sup>3</sup>	[3]
Solubility	Insoluble in water; soluble in organic solvents.	[1][7]
Refractive Index	1.50	[7]

## Hazard Identification and GHS Classification

**Pentyl benzoate** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2] Understanding these classifications is crucial for safe handling and use.

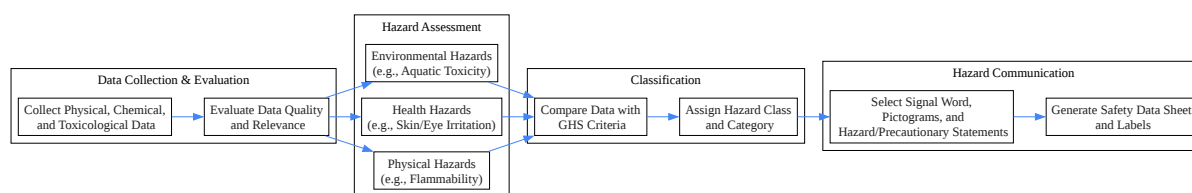
Table 2: GHS Hazard Classification for **Pentyl Benzoate**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	Chronic 3	H412: Harmful to aquatic life with long lasting effects

## Understanding the GHS Classifications:

- **Flammable Liquid - Category 3:** This classification is for liquids with a flash point of  $\geq 23\text{ }^{\circ}\text{C}$  and  $\leq 60\text{ }^{\circ}\text{C}$ . While some sources list a higher flash point, it is still considered a combustible liquid.[2]
- **Skin Irritation - Category 2:** This classification is based on evidence that the substance can cause reversible skin damage.[2] This is often determined through animal studies (e.g., observing erythema and edema) or in vitro testing.
- **Eye Irritation - Category 2A:** This indicates that the substance can cause reversible eye irritation.[2] The classification is based on data from animal studies (e.g., Draize test) or in vitro equivalents that assess corneal opacity, iritis, and conjunctival redness and swelling.
- **Aquatic Chronic - Category 3:** This classification is for substances that are harmful to aquatic life with long-lasting effects.[2] This is determined by data on the substance's toxicity to aquatic organisms (e.g., fish, daphnia, algae) and its persistence and bioaccumulation potential.

Below is a logical workflow for the GHS classification of a chemical substance like **pentyl benzoate**.



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## GHS Classification Workflow

## Experimental Protocols

The following are general descriptions of experimental protocols typically used to determine the key physical and chemical properties of a substance like **pentyl benzoate**. The specific standards used may vary by the testing laboratory.

Table 3: General Experimental Protocols for Physicochemical Properties

Property	General Methodology
Boiling Point	Determined using methods such as those described in OECD Guideline 103, which involves distillation or ebulliometry to measure the temperature at which the vapor pressure of the liquid equals the external pressure.
Flash Point	Typically determined using a closed-cup method, such as the Pensky-Martens closed-cup tester (ASTM D93) or as described in OECD Guideline 104. This involves heating the substance in a closed vessel and introducing an ignition source to determine the lowest temperature at which the vapors will ignite.
Density	Can be measured using various techniques, including a hydrometer, a pycnometer, or an oscillating U-tube density meter, as outlined in methods like OECD Guideline 109.
Solubility in Water	The flask method (OECD Guideline 105) is a common technique where the substance is dissolved in water at a specific temperature until saturation is reached, followed by the determination of the concentration of the substance in the aqueous phase.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **pentyl benzoate**.

- **Handling:** Handle in well-ventilated areas.[2] Avoid breathing vapors and contact with skin and eyes.[2] Keep away from heat, sparks, open flames, and other ignition sources.[2] Wear appropriate personal protective equipment (PPE), including gloves, goggles, and protective clothing.[2]
- **Storage:** Store in tightly closed containers in a cool, dry, and well-ventilated area.[2] Keep away from strong oxidizing agents and strong acids.[2]

## First Aid and Emergency Procedures

In the event of exposure or an accident, follow these first aid and emergency procedures.

Table 4: First Aid Measures for **Pentyl Benzoate** Exposure

Exposure Route	First Aid Instructions
Inhalation	Remove the victim to fresh air and keep at rest. Seek medical attention if symptoms occur.[2]
Skin Contact	Wash thoroughly with soap and water. Remove contaminated clothing. Get medical attention if irritation develops.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek medical advice.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

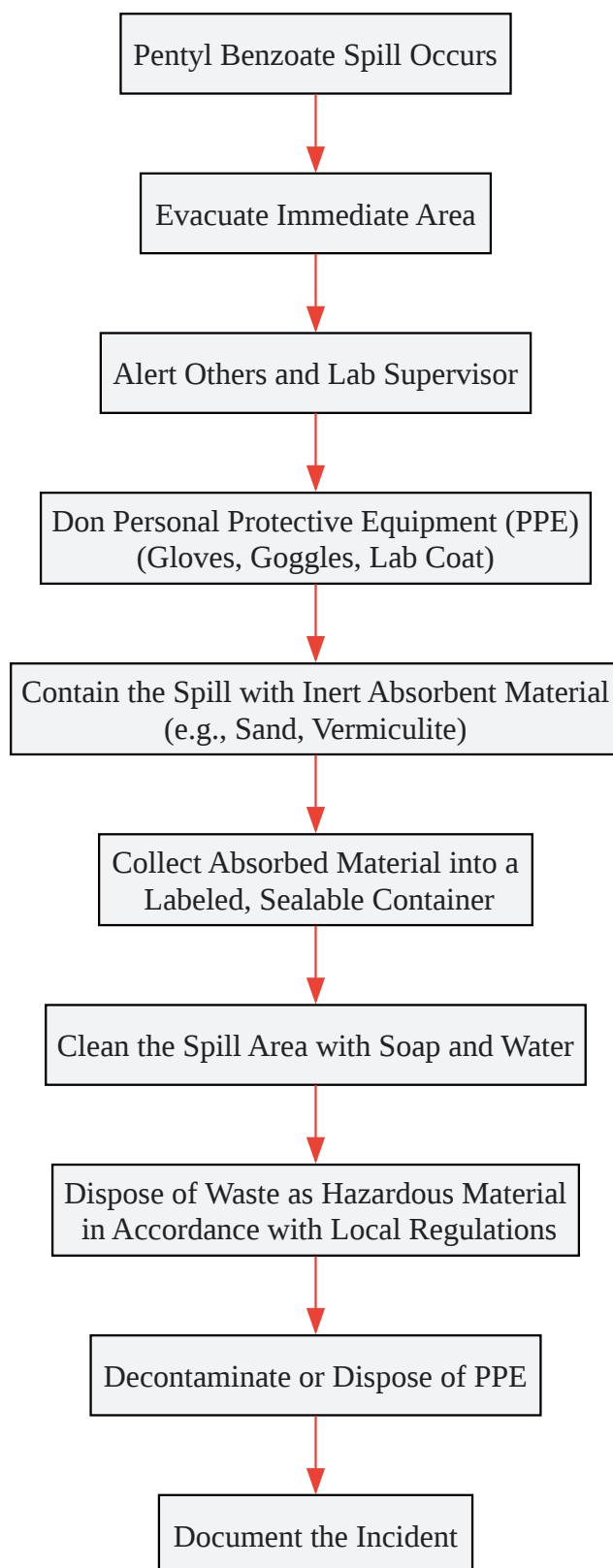
### Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use foam, carbon dioxide, or dry chemical. Avoid using direct water jets.[2]

- Specific Hazards: Vapors may form explosive mixtures with air.[\[2\]](#) Combustion produces carbon oxides.[\[2\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[2\]](#)

#### Accidental Release Measures:

In the case of a spill, the following workflow should be followed to ensure a safe and effective cleanup.



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### Pentyl Benzoate Spill Response Workflow

## Toxicological and Ecological Information

### Toxicological Information:

- Routes of Exposure: The primary routes of exposure are inhalation, ingestion, and contact with skin and eyes.[2]
- Acute Effects: Causes skin and eye irritation.[2]
- Chronic Effects: Prolonged or repeated exposure may cause dermatitis or sensitization.[2]
- Mechanism of Action: While specific signaling pathways for **pentyl benzoate** are not well-documented in publicly available literature, the toxicity of benzoates, in general, has been studied. For instance, in fungi, benzoates can lower the intracellular pH, leading to the inhibition of enzymes like phosphofructokinase, which disrupts glycolysis and cellular energy production.

### Ecological Information:

- Ecotoxicity: **Pentyl benzoate** is harmful to aquatic life with long-lasting effects.[2]
- Persistence and Degradability: It is expected to be biodegradable.[2]
- Bioaccumulative Potential: It has a low potential for bioaccumulation.[2]
- Environmental Precautions: Prevent leakage into drains, surface water, or groundwater.[2]

## Disposal Considerations

Dispose of **pentyl benzoate** and its containers in accordance with local, regional, and national regulations.[2] Do not release it into the environment.[2]

This guide is intended to provide comprehensive safety information for the laboratory use of **pentyl benzoate**. It is not exhaustive, and users should always consult the most current Safety Data Sheet from their supplier and adhere to all applicable safety regulations.



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